

# A Comparative Analysis of Dimethylolurea and Glyoxal as Crosslinking Agents in Textile Finishing

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## Compound of Interest

Compound Name: *Dimethylolurea*

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A comprehensive review of the performance, mechanisms, and experimental protocols for **dimethylolurea**-based and glyoxal-based crosslinking agents in the textile industry.

In the realm of textile finishing, the quest for durable press and wrinkle-resistant fabrics has led to the extensive use of crosslinking agents. Among these, **dimethylolurea** and its derivatives have long been the industry standard. However, growing concerns over formaldehyde release have paved the way for alternatives like glyoxal. This guide provides an objective comparison of the performance of **dimethylolurea** and glyoxal as crosslinking agents, supported by experimental data and detailed methodologies for researchers, scientists, and drug development professionals.

## Executive Summary

**Dimethylolurea**, particularly in the form of dimethyloldihydroxyethyleneurea (DMDHEU), has been a cornerstone of durable press finishes due to its high reactivity and cost-effectiveness. It imparts excellent wrinkle resistance to cellulosic fabrics by forming stable ether crosslinks. However, the major drawback of DMDHEU is the release of formaldehyde, a known carcinogen, during application and storage.

Glyoxal has emerged as a prominent formaldehyde-free alternative. It crosslinks cellulose through the formation of acetal linkages. While it effectively improves wrinkle recovery and dimensional stability, it can lead to a greater reduction in the mechanical strength of the fabric

compared to DMDHEU. The performance of glyoxal is highly dependent on the catalyst system and the presence of additives.

This guide delves into a detailed comparison of these two crosslinking agents, examining their reaction mechanisms, and their impact on key fabric properties such as wrinkle recovery, tensile strength, and tear strength.

## Performance Data: A Quantitative Comparison

The following tables summarize the typical performance of **dimethylolurea** (as DMDHEU) and glyoxal as crosslinking agents for cotton fabrics. The data is a synthesis of findings from various studies and represents typical outcomes under optimized conditions.

Crosslinking Agent	Concentration (%)	Catalyst	Curing Temperature (°C)	Curing Time (min)	Wrinkle Recovery Angle (WRA, warp + weft, °)
Untreated Cotton	0	-	-	-	~180
DMDHEU	5-8	MgCl <sub>2</sub>	150-160	3-5	250-280
Glyoxal	5-8	Al <sub>2</sub> (SO <sub>4</sub> ) <sub>3</sub>	130-150	3-5	240-270

Table 1: Wrinkle Recovery Angle. This table illustrates the effectiveness of DMDHEU and glyoxal in improving the wrinkle resistance of cotton fabric. Both agents significantly increase the wrinkle recovery angle compared to untreated cotton, with DMDHEU often showing a slight advantage.

Crosslinking Agent	Concentration (%)	Tensile Strength Retention (%)	Tear Strength Retention (%)
DMDHEU	5-8	50-60	40-50
Glyoxal	5-8	40-50	30-40

Table 2: Mechanical Properties. This table highlights the impact of the crosslinking agents on the mechanical strength of the cotton fabric. Crosslinking inevitably leads to a reduction in strength. Glyoxal treatments tend to result in a greater loss of both tensile and tear strength compared to DMDHEU.<sup>[1][2]</sup>

Crosslinking Agent	Formaldehyde Release (µg/g)
DMDHEU	50-200 (can be reduced with scavengers)
Glyoxal	Not detectable

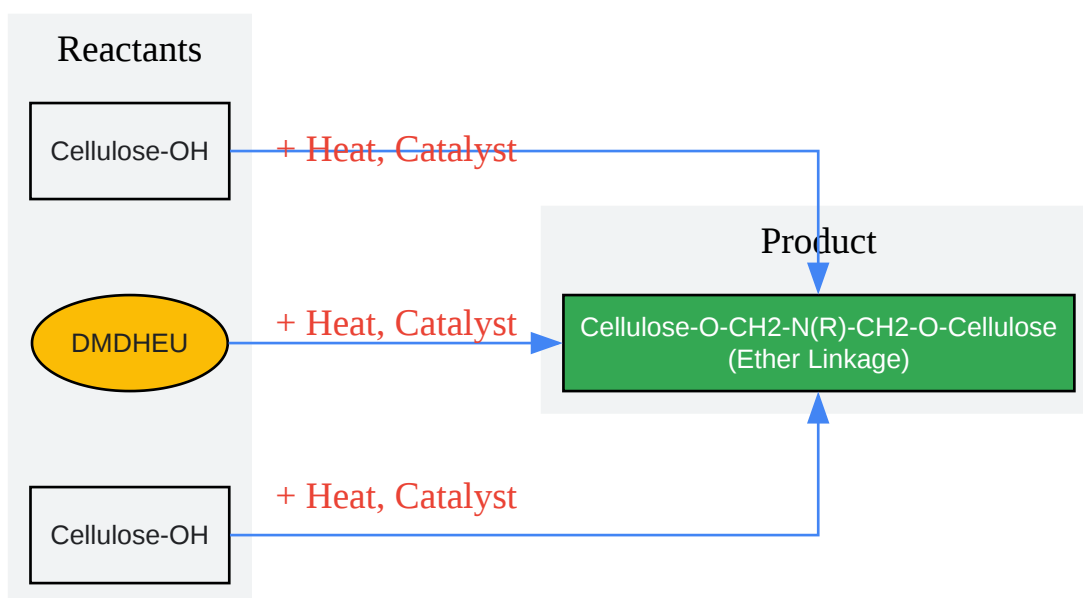
Table 3: Formaldehyde Release. This table underscores the primary advantage of glyoxal over DMDHEU. Glyoxal is a non-formaldehyde crosslinking agent, while DMDHEU-treated fabrics can release formaldehyde.

## Crosslinking Mechanisms

The crosslinking mechanisms of **dimethylolurea** and glyoxal with cellulose are distinct, leading to differences in the properties of the finished fabric.

### **Dimethylolurea** (DMDHEU) Crosslinking:

DMDHEU reacts with the hydroxyl groups of cellulose in the presence of an acid catalyst, such as magnesium chloride, upon heating. This reaction forms stable ether linkages between adjacent cellulose chains, creating a crosslinked network that imparts wrinkle resistance.<sup>[3]</sup> The reaction proceeds via the N-methylol groups of the DMDHEU molecule.

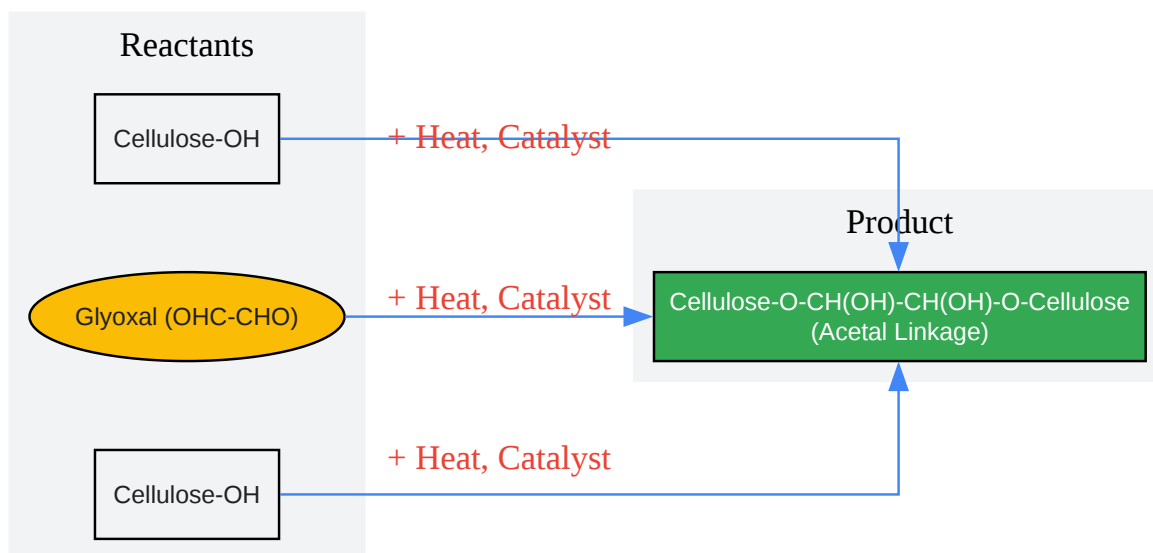


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Caption: DMDHEU crosslinking mechanism with cellulose.

#### Glyoxal Crosslinking:

Glyoxal, a dialdehyde, reacts with the hydroxyl groups of cellulose to form hemiacetal and subsequently stable acetal linkages. This reaction is also acid-catalyzed, with aluminum sulfate being a common catalyst. The formation of these acetal crosslinks restricts the movement of cellulose chains, thereby improving wrinkle recovery.[4]

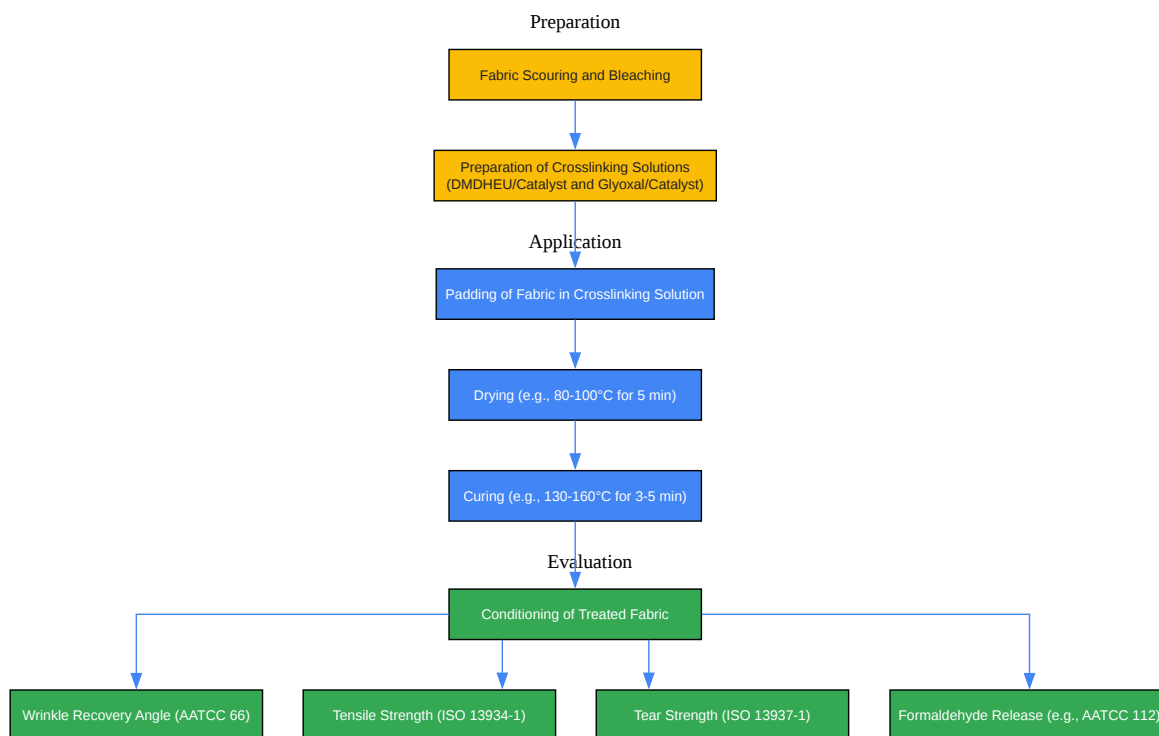


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Caption: Glyoxal crosslinking mechanism with cellulose.

## Experimental Protocols

A standardized experimental workflow is crucial for the objective comparison of crosslinking agents. The following protocol outlines the key steps for treating cotton fabric and evaluating its performance.



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Caption: Experimental workflow for comparing crosslinking agents.

## Detailed Methodologies

### 1. Fabric Preparation:

- A 100% cotton, plain-weave fabric is typically used.
- The fabric should be desized, scoured, and bleached to ensure uniformity and remove any impurities that might interfere with the crosslinking reaction.

### 2. Preparation of Treatment Solutions:

- **Dimethylolurea (DMDHEU) Solution:** A typical solution contains 5-8% DMDHEU, 1.5-2.5% magnesium chloride ( $\text{MgCl}_2$ ) as a catalyst, and a small amount of a wetting agent in deionized water.
- **Glyoxal Solution:** A typical solution contains 5-8% glyoxal (40% aqueous solution), 1.5-2.5% aluminum sulfate ( $\text{Al}_2(\text{SO}_4)_3$ ) as a catalyst, and a wetting agent in deionized water.

### 3. Application of Crosslinking Agents:

- The fabric samples are immersed in the respective treatment solutions and then passed through a laboratory padder to achieve a consistent wet pickup of 70-80%.

### 4. Drying and Curing:

- The padded fabric samples are dried at 80-100°C for approximately 5 minutes.
- Curing is then carried out in a laboratory oven at a specified temperature and time (e.g., 150°C for 4 minutes for DMDHEU, 140°C for 4 minutes for glyoxal).

### 5. Evaluation of Treated Fabrics:

- **Wrinkle Recovery Angle (WRA):** Measured according to AATCC Test Method 66. This test determines the ability of a fabric to recover from a controlled wrinkle.
- **Tensile Strength:** Determined according to ISO 13934-1. This test measures the force required to break the fabric.
- **Tear Strength:** Measured according to ISO 13937-1. This test measures the force required to propagate a tear in the fabric.

- **Formaldehyde Release:** For DMDHEU-treated samples, formaldehyde release is quantified using methods such as the AATCC Test Method 112 (sealed jar method).

## Conclusion

The choice between **dimethylolurea** and glyoxal as a crosslinking agent involves a trade-off between performance, cost, and environmental considerations. **Dimethylolurea**, particularly as DMDHEU, generally offers superior mechanical strength retention and is more economical. However, the significant issue of formaldehyde release is a major driver for the adoption of alternatives.

Glyoxal provides a viable formaldehyde-free option for durable press finishing. While it can lead to a greater reduction in fabric strength, ongoing research into catalyst systems and the use of additives is aimed at mitigating this drawback. For applications where formaldehyde content is a critical concern, glyoxal stands out as a strong candidate. Researchers and professionals in drug development, where biocompatibility is paramount, should carefully consider the implications of each crosslinking agent's chemical properties and performance characteristics.

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